

Application Notes and Protocols for PF-06733804 Dissolution in DMSO

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Compound of Interest

Compound Name: PF-06733804

Cat. No.: B11933449

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Abstract

These application notes provide a comprehensive protocol for the dissolution of **PF-06733804** in dimethyl sulfoxide (DMSO), a common aprotic solvent for preparing stock solutions of water-insoluble compounds for in vitro and in vivo studies. The document outlines the chemical properties of **PF-06733804**, detailed procedures for preparing high-concentration stock solutions, and subsequent dilution to working concentrations for cell-based assays. Adherence to these protocols will ensure accurate and reproducible experimental results.

Introduction

PF-06733804 is a potent and selective pan-tropomyosin-related kinase (Trk) inhibitor. Due to its hydrophobic nature, **PF-06733804** is practically insoluble in aqueous solutions and requires an organic solvent, such as DMSO, for initial dissolution. This document provides a standardized methodology for the preparation of **PF-06733804** solutions for research applications.

Chemical and Physical Properties of PF-06733804

A summary of the key chemical and physical properties of **PF-06733804** is presented in Table 1. This information is crucial for accurate stock solution preparation and experimental design.

Property	Value	Reference
Molecular Weight	474.38 g/mol	
Empirical Formula	C ₂₀ H ₁₉ F ₅ N ₄ O ₄	
Appearance	White to beige powder	
Solubility in DMSO	20 mg/mL	
Purity	≥98% (HPLC)	
Storage Temperature	Room temperature	

Experimental Protocols

Materials and Equipment

- **PF-06733804** powder
- Dimethyl sulfoxide (DMSO), anhydrous, cell culture grade
- Sterile, nuclease-free microcentrifuge tubes (1.5 mL or 2 mL)
- Calibrated analytical balance
- Calibrated micropipettes and sterile, filtered pipette tips
- Vortex mixer
- Optional: Water bath or heat block set to 37°C
- Sterile cell culture medium
- Laminar flow hood or biosafety cabinet for sterile work

Preparation of a 10 mM PF-06733804 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a commonly used concentration for initial compound screening.

- Calculate the required mass of **PF-06733804**:
 - To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 474.38 \text{ g/mol} = 4.7438 \text{ mg}$
- Weighing **PF-06733804**:
 - In a sterile microcentrifuge tube, accurately weigh approximately 4.74 mg of **PF-06733804** powder using a calibrated analytical balance.
- Dissolution in DMSO:
 - Add 1 mL of anhydrous, cell culture grade DMSO to the microcentrifuge tube containing the **PF-06733804** powder.
 - Close the tube tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. A clear solution should be obtained.
 - If the compound does not dissolve readily, gentle warming in a 37°C water bath for a few minutes combined with vortexing can facilitate dissolution.[\[1\]](#)
- Storage of Stock Solution:
 - The 10 mM stock solution should be aliquoted into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage (up to 3 months) or at -80°C for long-term storage.[\[1\]](#)

Preparation of Working Solutions for Cell Culture

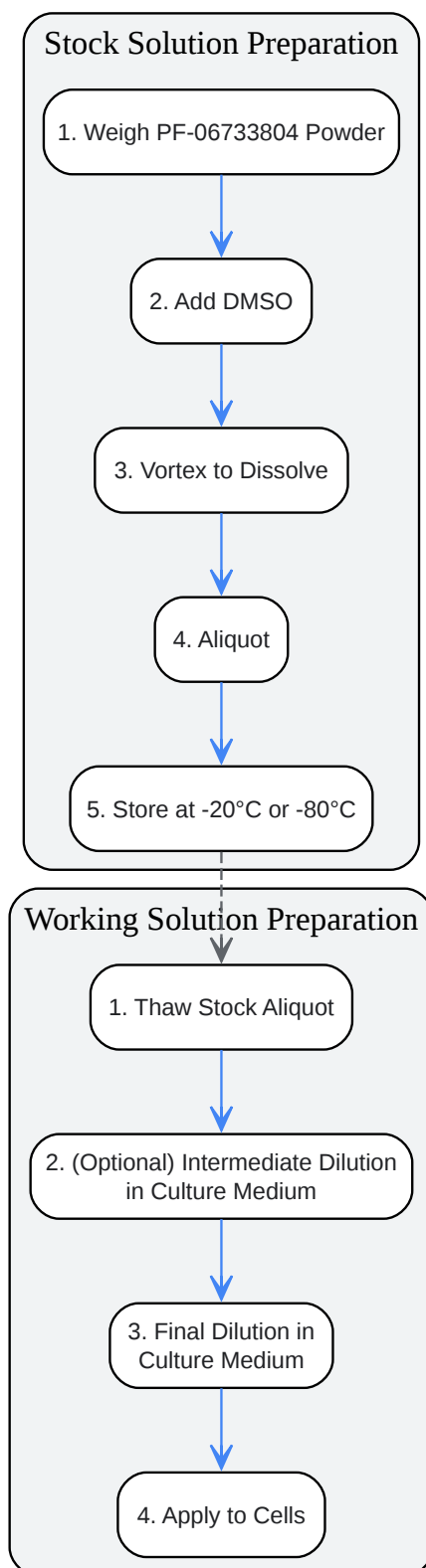
It is crucial to minimize the final concentration of DMSO in the cell culture medium, as high concentrations can be toxic to cells. A final DMSO concentration of less than 0.5% is generally recommended, with a solvent control group included in all experiments.^[2]

- Thaw the Stock Solution:
 - Thaw a single aliquot of the 10 mM **PF-06733804** stock solution at room temperature.
- Serial Dilution (Recommended):
 - To avoid precipitation of the compound, a step-wise dilution is recommended.^{[2][3]}
 - Prepare an intermediate dilution by diluting the 10 mM stock solution in sterile cell culture medium. For example, to prepare a 1 mM intermediate solution, dilute the 10 mM stock 1:10 (e.g., 10 µL of stock solution into 90 µL of medium).
- Final Dilution:
 - Add the appropriate volume of the stock or intermediate solution to the final volume of cell culture medium to achieve the desired working concentration.
 - Example Calculation for a 10 µM working solution:
 - To prepare 1 mL of a 10 µM working solution from a 10 mM stock, a 1:1000 dilution is required.
 - Add 1 µL of the 10 mM stock solution to 999 µL of complete cell culture medium.
 - The final DMSO concentration in this example will be 0.1%.
- Mixing and Application:
 - Gently mix the working solution by pipetting up and down or by inverting the tube.
 - Add the final working solution to your cell culture plates.

Visualized Workflows and Pathways

Experimental Workflow for Solution Preparation

The following diagram illustrates the general workflow for preparing **PF-06733804** stock and working solutions.

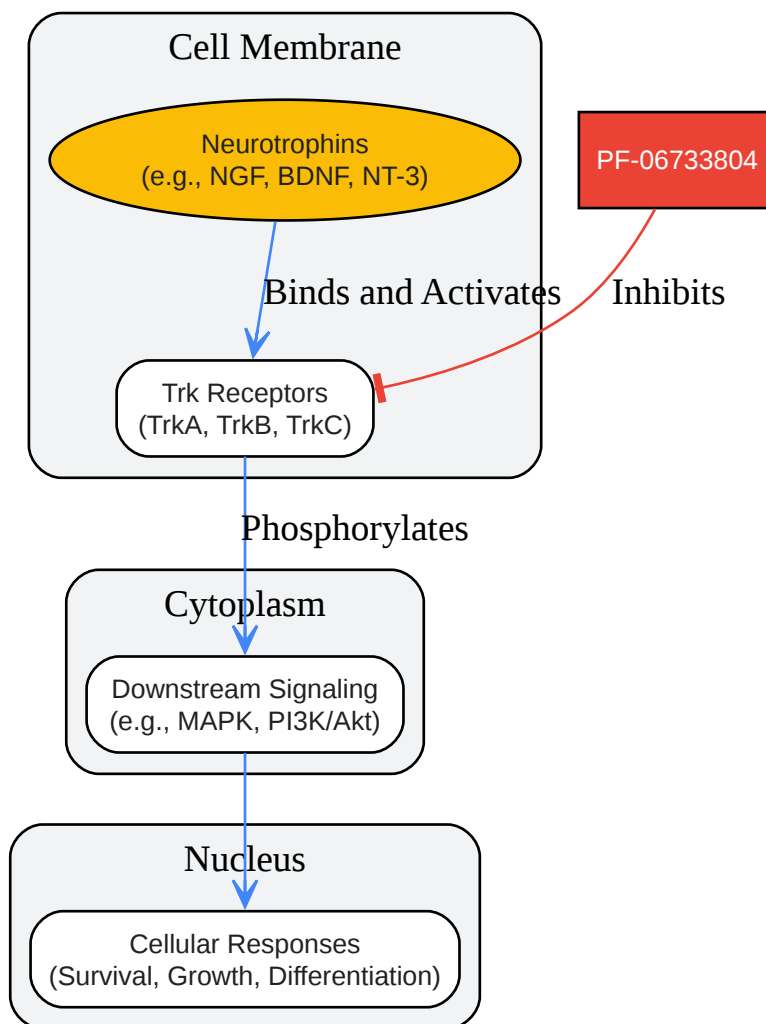


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Caption: Workflow for preparing **PF-06733804** solutions.

Signaling Pathway of PF-06733804

PF-06733804 acts as a pan-Trk inhibitor, targeting TrkA, TrkB, and TrkC receptors. The simplified signaling pathway is depicted below.



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Caption: Simplified Trk signaling pathway and inhibition by **PF-06733804**.

Safety Precautions

- **PF-06733804** may cause skin, eye, and respiratory irritation. Handle with appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.

- DMSO can facilitate the absorption of other chemicals through the skin.[4] Exercise caution when handling DMSO solutions.
- All procedures involving cell culture should be performed in a sterile environment to prevent contamination.[1]

Conclusion

This document provides a detailed and practical guide for the dissolution and use of **PF-06733804** in research settings. By following these protocols, researchers can prepare accurate and reproducible solutions, leading to more reliable experimental outcomes. Always refer to the specific guidelines of your institution and the safety data sheet (SDS) for the compound and solvent being used.

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